

An In-Depth Technical Guide to the Safety, Handling, and Toxicity of Acethydrazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acethydrazide

Cat. No.: B032501

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological profile of **Acethydrazide** (CAS No. 1068-57-1). The information is compiled from safety data sheets, toxicological databases, and scientific literature to serve as a critical resource for professionals working with this compound.

Chemical and Physical Properties

Acethydrazide, also known as acetylhydrazine, is a carbonylhydrazide that is a metabolite of the anti-tuberculosis drug Isoniazid.[1][2] It is primarily used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.[1][3] It appears as a white to off-white crystalline solid or powder.[1]

Table 1: Physical and Chemical Properties of **Acethydrazide**

Property	Value	Source(s)
CAS Number	1068-57-1	[1] [4]
Molecular Formula	C ₂ H ₆ N ₂ O	[1] [5]
Molecular Weight	74.08 g/mol	[2] [5]
Appearance	White solid/moist crystals	[1] [6] [7]
Melting Point	57 - 68 °C	[4] [7] [8]
Boiling Point	129 °C @ 18 mmHg	[4] [7]
Flash Point	> 110 °C (> 230 °F)	[4] [8]
Solubility	Very soluble in water	[1] [6]
Vapor Pressure	0.03 mmHg @ 25 °C	[6]

Safety and Handling

Acethydrazide is classified as a hazardous chemical and requires strict safety protocols during handling and storage.[\[4\]](#)

GHS Hazard Classification

The compound is categorized under several hazard classes according to the Globally Harmonized System (GHS).[\[9\]](#)

Table 2: GHS Classification for **Acethydrazide**

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	3	H301: Toxic if swallowed	Danger
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Danger
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	Danger
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects	Danger
Carcinogenicity	2	H351: Suspected of causing cancer	Danger

Sources:[1][2][4][8][9]

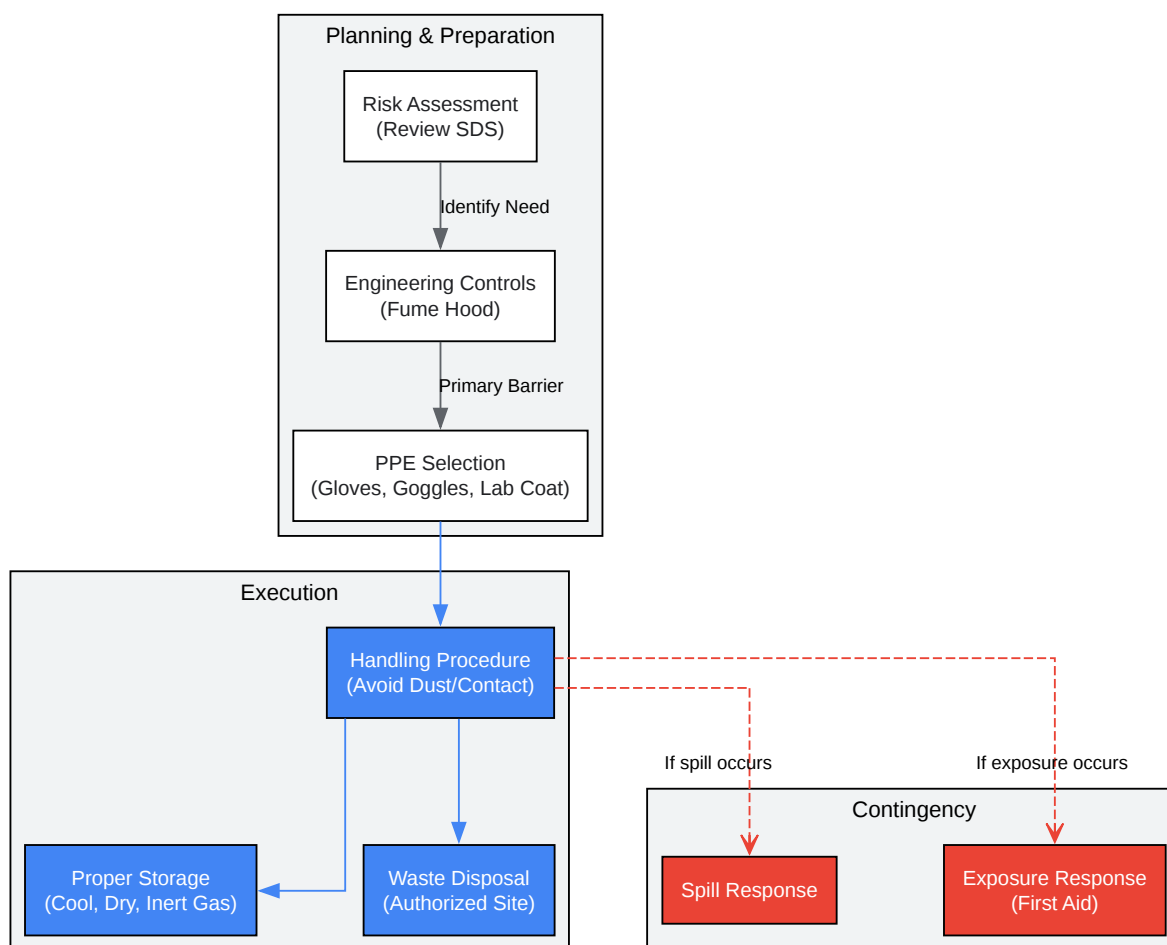
Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure, all work with **Acethydrazide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][10] An eyewash station and safety shower must be readily accessible.[10]

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective suit are required to prevent skin contact.[4][10]
- Respiratory Protection: If a fume hood is not available or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][10]
- Hygiene Measures: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in the laboratory.[9] Contaminated clothing should be removed and washed before reuse.[6][9]

Safe Handling and Storage

- Handling: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.^[9] Minimize dust generation and accumulation.^[6] Avoid contact with eyes, skin, and clothing, and prevent ingestion and inhalation.^[6]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.^{[1][6][10]} **Acethydrazide** is hygroscopic and may be air-sensitive; storage under an inert atmosphere, such as nitrogen, is recommended.^{[4][10]} The product should be stored locked up and away from incompatible materials like strong oxidizing agents and strong bases.^{[7][9][10]}



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Caption: Logical workflow for the safe handling of **Acethydrazide**.

Accidental Release and First Aid Measures

- Spill: Evacuate personnel to safe areas.[4] Clean up spills immediately using appropriate protective equipment.[6] Avoid dust formation.[4] Sweep up the material and place it into a suitable, labeled container for disposal.[4][6]
- First Aid:
 - Ingestion: Do NOT induce vomiting.[4] If the person is conscious, rinse their mouth and drink 2-4 cupfuls of milk or water. Call a physician or poison control center immediately.[4][6]
 - Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[6]
 - Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops or persists.[6]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[6]

Toxicology and Metabolism

Acethydrazide is poisonous by ingestion, subcutaneous, and intraperitoneal routes.[1] Chronic exposure may lead to significant health risks, including potential organ damage and cancer.[1][9]

Acute Toxicity

Quantitative acute toxicity data is available from studies on various animal species.

Table 3: Acute Toxicity Data for **Acethydrazide**

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Source(s)
LD50	Intraperitoneal	Mouse	153 mg/kg	Convulsions or effect on seizure threshold	[1]
LDLo	Subcutaneous	Rabbit	116 mg/kg	Hypoglycemia	[1]
LD50	Oral	Wild Bird	42.2 mg/kg	Not specified	[7][11][12]

Health Effects

- Irritation: Causes skin irritation (redness, itching) and serious eye irritation.[1][6][13] Inhalation may cause respiratory tract irritation, while ingestion can lead to gastrointestinal irritation with nausea, vomiting, and diarrhea.[1][6]
- Systemic Effects: Exposure can cause hemolysis (destruction of red blood cells) and liver damage.[1]
- Metabolite-Induced Hepatotoxicity: As a metabolite of isoniazid, the metabolic activation of **acethydrazide** is considered a critical factor in isoniazid-induced hepatotoxicity.[14] Studies show that metabolites can cause covalent binding to liver proteins and reduce intracellular glutathione (GSH) content, leading to cellular damage.[14]

Genotoxicity and Carcinogenicity

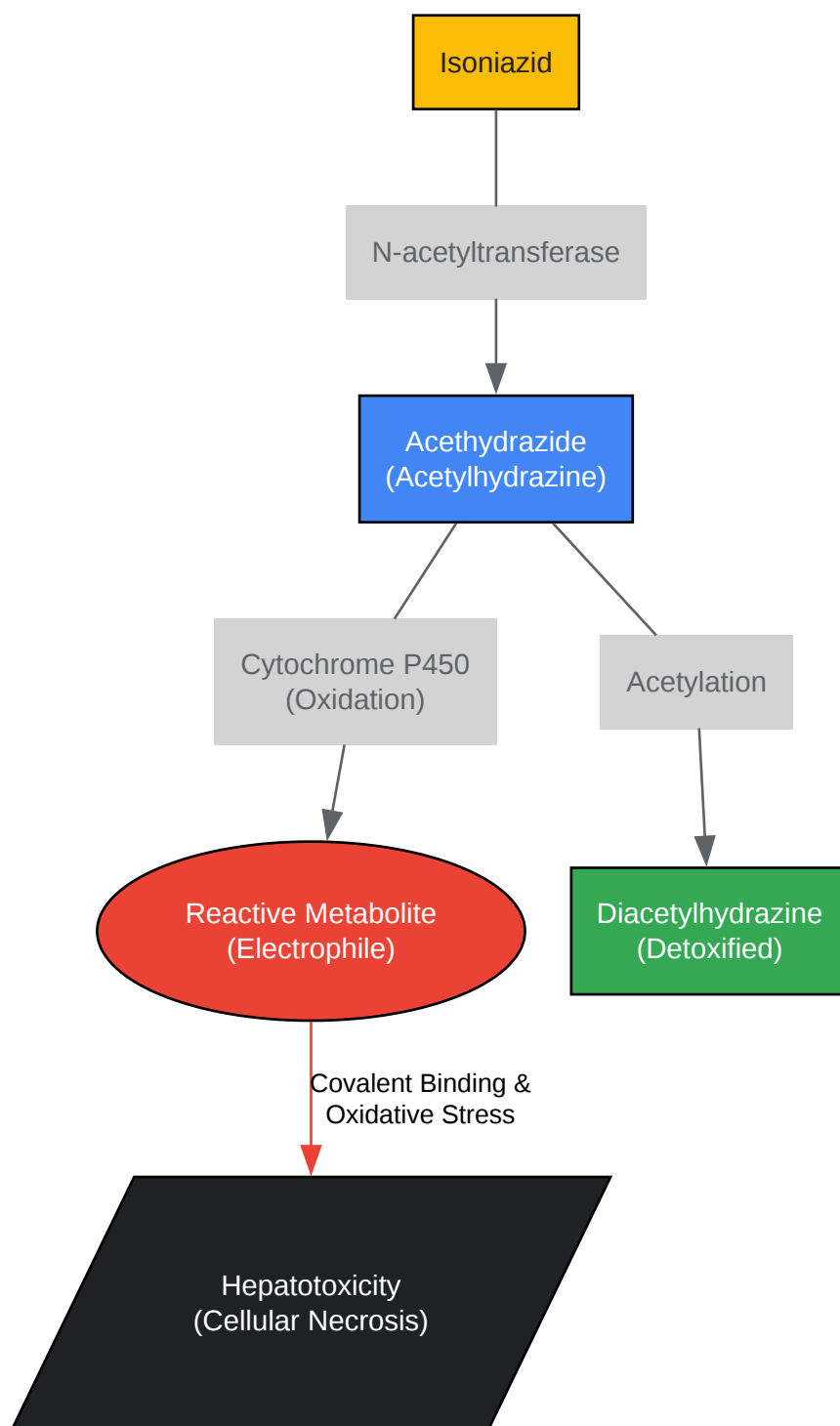
Acethydrazide is suspected of causing genetic defects and is classified as a suspected human carcinogen (GHS Category 2).[1][4][9] Mutation data has been reported.[1] While there is no conclusive classification from IARC or the EPA, it should be handled with appropriate precautions due to these suspected long-term effects.[1]

Metabolism and Mechanism of Toxicity

The toxicity of **Acethydrazide** is closely linked to its metabolism. It is formed from the antituberculosis drug isoniazid via acetylation.[1] The mechanism of toxicity involves further

metabolic activation.

- Formation: Isoniazid is metabolized in the liver by N-acetyltransferase to form **Acethydrazide**.[\[14\]](#)
- Activation: Cytochrome P450 enzymes in the liver oxidize **Acethydrazide** into a highly reactive electrophilic intermediate.
- Cellular Damage: This reactive metabolite can covalently bind to cellular macromolecules, such as proteins, leading to cellular dysfunction and necrosis, which manifests as hepatotoxicity.[\[14\]](#) This process can also deplete cellular antioxidant defenses like glutathione.[\[14\]](#)
- Detoxification: **Acethydrazide** can also be further acetylated to form diacetylhydrazine, a more stable and less toxic compound that can be excreted.[\[14\]](#)



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Caption: Metabolic activation pathway of **Acethydrazide** leading to hepatotoxicity.

Experimental Protocols for Toxicological Assessment

The following sections outline representative methodologies for assessing the toxicity of **Acethydrazide**, based on established guidelines and practices.

Protocol: Acute Oral Toxicity - Limit Test (Adapted from OECD 420)

- Objective: To determine the acute oral toxicity of a substance and identify potential health hazards from short-term exposure.[\[15\]](#)
- Principle: A limit test is performed to determine if a substance causes mortality at a high dose level. If no mortality is observed, the LD50 is considered to be greater than that dose.[\[15\]](#)
- Methodology:
 - Animal Model: Use a single sex (typically female rats) of a standard laboratory strain.[\[15\]](#)
 - Dosing: Administer a single dose of 2000 mg/kg body weight (or a maximum of 5 g/kg) of **Acethydrazide** via oral gavage to a group of 3-5 fasted animals.[\[15\]](#)[\[16\]](#) A vehicle control group is also used.
 - Observation: Observe animals for mortality, clinical signs of toxicity (changes in skin, fur, eyes, respiration, behavior), and body weight changes for up to 14 days.[\[15\]](#)[\[16\]](#)
 - Endpoint: If no compound-related mortality is observed, no further testing at higher doses is needed, and the substance is classified according to GHS criteria.[\[16\]](#) If mortality occurs, further testing with lower dose groups may be initiated.[\[15\]](#)
 - Necropsy: Perform a gross necropsy on all animals at the end of the study.

Protocol: Acute Dermal Irritation/Corrosion (Adapted from OECD 404)

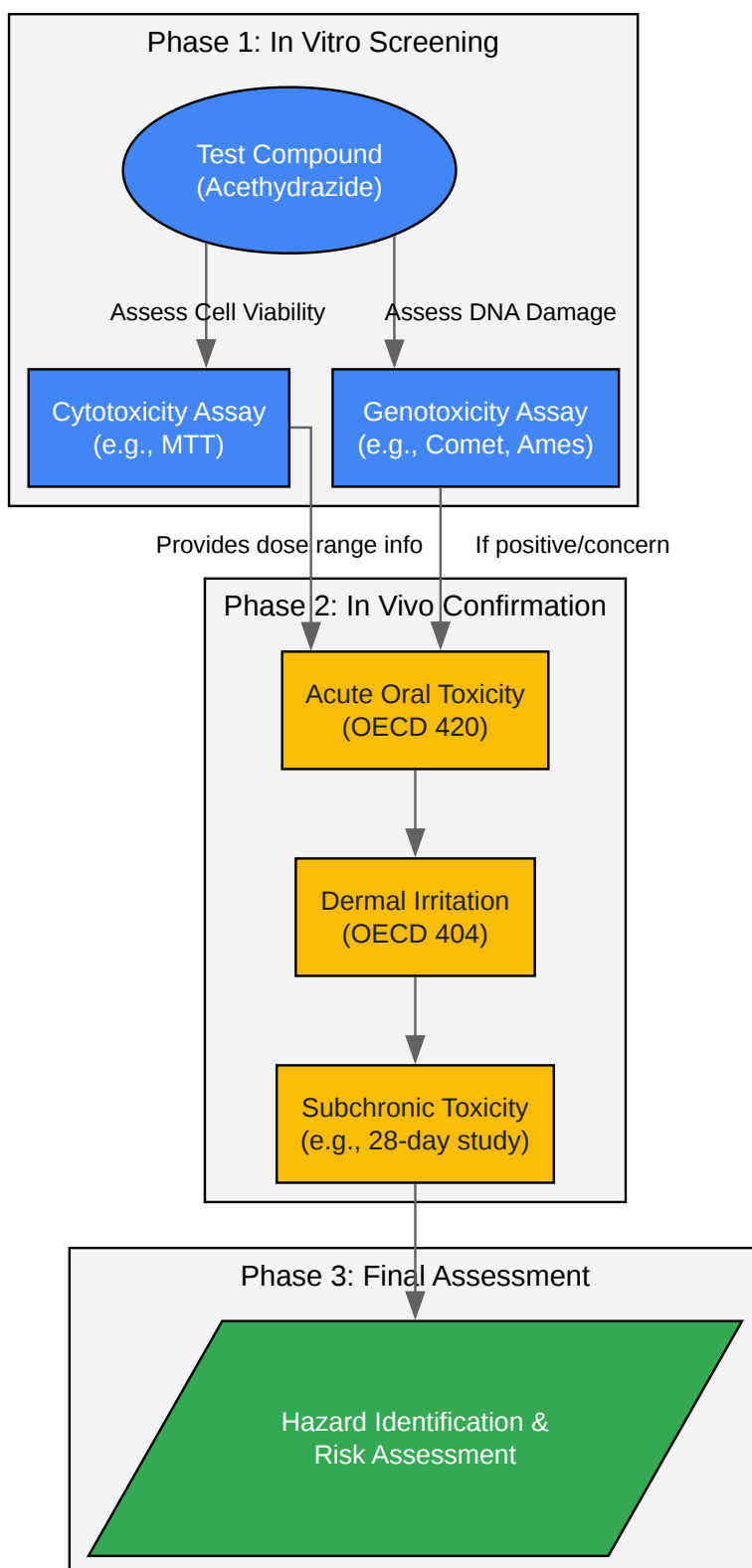
- Objective: To assess the potential of a substance to cause skin irritation or corrosion.[\[17\]](#)

- Methodology:
 - Animal Model: Typically, albino rabbits are used.
 - Application: Apply 0.5 g of solid **Acethydrazide**, moistened with a small amount of water, to a small area (~6 cm²) of shaved skin on one animal. Cover the application site with a gauze patch.[\[17\]](#)
 - Exposure: After a 4-hour exposure period, remove the patch and wash the treated area to remove any residual test substance.
 - Observation: Score the test site for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[17\]](#)
 - Classification: The substance is classified based on the severity and reversibility of the observed skin reactions.

Protocol: In Vitro Genotoxicity - Comet Assay

- Objective: To detect DNA damage (strand breaks) in individual cells caused by a genotoxic agent.
- Methodology:
 - Cell Culture: Treat a relevant human cell line (e.g., lymphocytes or HepG2) with various concentrations of **Acethydrazide** for a short period (e.g., 2-4 hours). Include positive (e.g., H₂O₂) and vehicle (e.g., DMSO) controls.[\[16\]](#)
 - Cell Embedding: Mix treated cells with low melting point agarose and layer them onto a pre-coated microscope slide.[\[16\]](#)
 - Lysis: Immerse the slides in a lysis solution to remove cell membranes and proteins, leaving behind the DNA as nucleoids.
 - Electrophoresis: Place the slides in an alkaline electrophoresis buffer to unwind the DNA and separate fragments. DNA with strand breaks will migrate out of the nucleoid, forming a "comet tail."

- Visualization & Analysis: Stain the DNA with a fluorescent dye and visualize using a fluorescence microscope. Quantify the extent of DNA damage by measuring the length and intensity of the comet tail using imaging software.



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Caption: A general workflow for toxicological screening of a chemical compound.

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References

- 1. Page loading... [guidechem.com]
- 2. Acetohydrazide | C₂H₆N₂O | CID 14039 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. jssunton.com [jssunton.com]
- 4. fishersci.com [fishersci.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. Acethydrazide(1068-57-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. Acethydrazide | 1068-57-1 [chemicalbook.com]
- 8. 乙酰肼 90% | Sigma-Aldrich [sigmaaldrich.com]
- 9. lobachemie.com [lobachemie.com]
- 10. benchchem.com [benchchem.com]
- 11. Acethydrazide | 1068-57-1 [amp.chemicalbook.com]
- 12. chembk.com [chembk.com]
- 13. dcfinechemicals.com [dcfinechemicals.com]
- 14. WikiGenes - Acethydrazide - ethanehydrazide [wikigenes.org]
- 15. fda.gov [fda.gov]
- 16. benchchem.com [benchchem.com]
- 17. Toxicology | MuriGenics [murigenics.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safety, Handling, and Toxicity of Acethydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032501#safety-handling-and-toxicity-information-for-acethydrazide]

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